

Technical Support Center: 4'-Bromo[1,1'-biphenyl]-4-carboxylic acid

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Compound of Interest

Compound Name: 4'-Bromo[1,1'-biphenyl]-4-carboxylic acid

Cat. No.: B1305175

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **4'-Bromo[1,1'-biphenyl]-4-carboxylic acid** (CAS No. 5731-11-3).

Physical and Chemical Properties

For ease of reference, the key quantitative data for **4'-Bromo[1,1'-biphenyl]-4-carboxylic acid** is summarized in the table below.

Property	Value
Molecular Formula	C ₁₃ H ₉ BrO ₂ [1][2]
Molecular Weight	277.11 g/mol [1][2]
Melting Point	301-302 °C
Boiling Point	418.1 °C at 760 mmHg
Flash Point	206.7 °C
Appearance	White to off-white powder or crystals
Purity	Typically ≥98%

Frequently Asked Questions (FAQs)

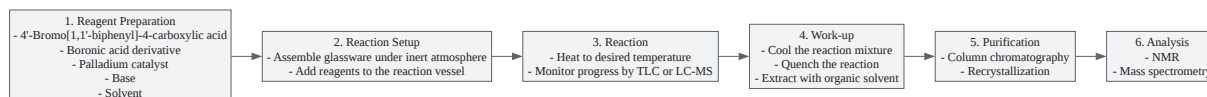
Storage and Handling

- Q1: How should I properly store **4'-Bromo[1,1'-biphenyl]-4-carboxylic acid**?
 - A: It is recommended to store the compound at room temperature in a dry, well-ventilated area.^[1] Keep the container tightly sealed to prevent moisture absorption.
- Q2: What personal protective equipment (PPE) is necessary when handling this compound?
 - A: Always wear appropriate PPE, including chemical safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.^[3] Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.^{[3][4]}
- Q3: What are the primary hazards associated with this compound?
 - A: **4'-Bromo[1,1'-biphenyl]-4-carboxylic acid** is classified as an irritant. It can cause skin, eye, and respiratory irritation.^{[5][6]} In case of contact, rinse the affected area with plenty of water. If irritation persists, seek medical attention.^{[5][6]}
- Q4: How should I dispose of waste containing **4'-Bromo[1,1'-biphenyl]-4-carboxylic acid**?
 - A: This compound should be treated as hazardous waste.^[3] Collect waste in a dedicated, sealed, and properly labeled container.^{[3][4]} Halogenated organic waste should be segregated from non-halogenated waste.^[3] Dispose of the waste through your institution's hazardous waste management program in compliance with local, state, and federal regulations.^{[3][4]}

Troubleshooting Guides

Experimental Workflows

Below is a general workflow for a Suzuki coupling reaction using **4'-Bromo[1,1'-biphenyl]-4-carboxylic acid**.



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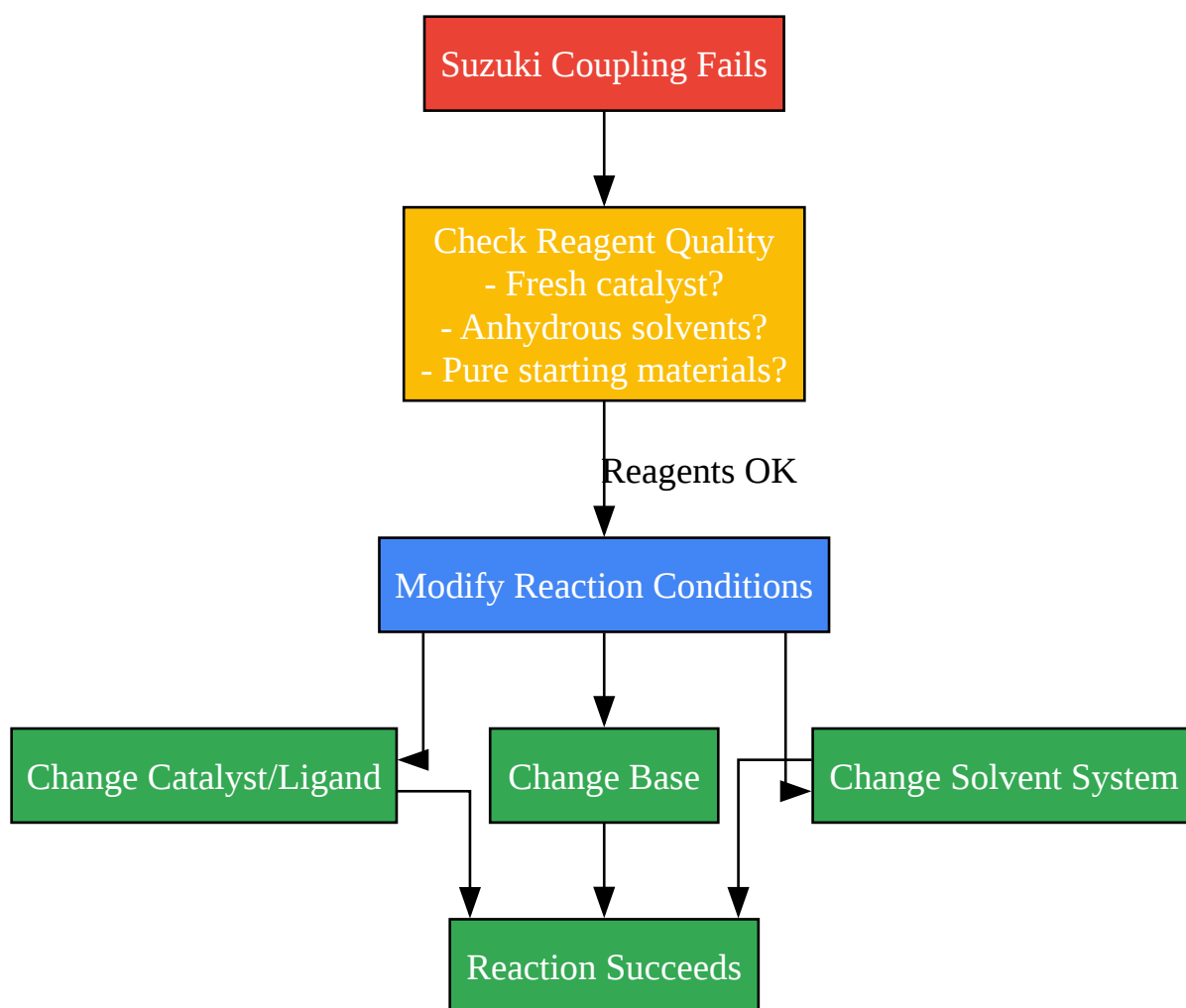
Caption: General experimental workflow for a Suzuki coupling reaction.

Common Experimental Issues

- Q5: I am observing poor solubility of **4'-Bromo[1,1'-biphenyl]-4-carboxylic acid** in my reaction solvent. What can I do?
 - A: This compound is generally more soluble in polar aprotic solvents like DMF or DMSO. For Suzuki coupling reactions, using a solvent system such as toluene/ethanol/water or dioxane/water can improve solubility.[7] Heating the solvent may also aid in dissolution.
- Q6: My Suzuki coupling reaction is not proceeding to completion, or I am observing low yields. What are the potential causes?
 - A: Several factors could be at play:
 - Catalyst Deactivation: The carboxylic acid functionality can sometimes coordinate with the palladium catalyst, leading to deactivation.[8] Consider using a different palladium catalyst or ligand system.
 - Base Incompatibility: The choice of base is crucial. While inorganic bases like K_2CO_3 or Cs_2CO_3 are common, they can also lead to side reactions. Trying a milder base like KF might be beneficial, although it could slow down the reaction rate.[9]
 - Deborylation of Boronic Acid: Your boronic acid partner may be degrading over the course of the reaction.[7] Ensure you are using high-quality boronic acid and consider adding it in slight excess.

- Inert Atmosphere: Ensure your reaction is set up under a properly maintained inert atmosphere (e.g., nitrogen or argon) to prevent catalyst oxidation.
- Q7: I am observing the formation of significant byproducts in my reaction. How can I minimize them?
 - A: Homocoupling of the boronic acid is a common side reaction. This can often be minimized by carefully controlling the reaction temperature and ensuring a truly anaerobic environment. Additionally, ensuring the correct stoichiometry of your reagents is critical.

The following decision tree can help troubleshoot a failing Suzuki coupling reaction.



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Caption: Decision tree for troubleshooting Suzuki coupling reactions.

Experimental Protocols

General Protocol for Suzuki-Miyaura Cross-Coupling

This protocol is a general guideline and may require optimization for specific substrates.

- Reagent Preparation:
 - In a flame-dried Schlenk flask under an inert atmosphere (argon or nitrogen), add **4'-Bromo[1,1'-biphenyl]-4-carboxylic acid** (1 equivalent).
 - Add the desired arylboronic acid (1.1-1.5 equivalents).
 - Add the palladium catalyst (e.g., Pd(PPh₃)₄, 1-5 mol%).
 - Add the base (e.g., K₂CO₃, 2-3 equivalents).
- Reaction Setup:
 - Add the appropriate degassed solvent system (e.g., a mixture of toluene, ethanol, and water).
- Reaction:
 - Heat the reaction mixture to the desired temperature (typically 80-100 °C).
 - Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Work-up:
 - Once the reaction is complete, cool the mixture to room temperature.
 - Add water and extract the product with an organic solvent (e.g., ethyl acetate).
 - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and filter.
- Purification:

- Concentrate the filtrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel or by recrystallization to obtain the desired biphenyl derivative.

Disclaimer: The information provided is for research and development purposes only. All experiments should be conducted by trained professionals in a suitably equipped laboratory, adhering to all relevant safety protocols.

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